

# Commercial Availability and Applications of 2-Methyl-1,3-pentadiene: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methyl-1,3-pentadiene

Cat. No.: B074102

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, synthesis, and key applications of **2-Methyl-1,3-pentadiene**, a versatile diene in organic synthesis. The information is tailored for researchers, scientists, and professionals in the field of drug development who are interested in utilizing this compound in their work.

## Commercial Availability and Suppliers

**2-Methyl-1,3-pentadiene** is commercially available from a variety of chemical suppliers, primarily in research and laboratory quantities. The compound is typically offered as a mixture of cis and trans isomers. For specific isomer requirements, it is advisable to contact suppliers directly. While bulk quantities for industrial applications may be available, they are generally not advertised and require direct inquiry.

Below is a summary of prominent suppliers of **2-Methyl-1,3-pentadiene**. Please note that pricing is subject to change and is often dependent on the quantity and purity of the product.

Supplier	Product Name(s)	CAS Number(s)	Purity	Available Quantities
Biosynth	trans-2-Methyl-1,3-pentadiene	926-54-5	≥90%	100mg, 250mg, 500mg, 1g, 2g
CymitQuimica	trans-2-Methyl-1,3-pentadiene	926-54-5	90% Min	100mg, 250mg, 500mg, 1g, 2g
BOC Sciences	trans-2-Methyl-1,3-pentadiene	926-54-5	Inquire	Inquire
Prasol Chemicals	2-Methyl-1,3-pentadiene mixture/ 2-MPD	Not specified	Commercial Grade	Inquire
Sigma-Aldrich	3-Methyl-1,3-pentadiene, mixture of cis and trans	4549-74-0	98%	5g
Echemi	(3E)-2-Methyl-1,3-pentadiene	926-54-5	Inquire	Inquire

Note: Pricing for research quantities can range from approximately €200 for 100mg to over €1,000 for 2g.<sup>[1]</sup> Bulk pricing is typically available upon request from the manufacturers and distributors.

## Synthesis of 2-Methyl-1,3-pentadiene

A common method for the preparation of **2-Methyl-1,3-pentadiene** involves a two-step dehydration of 2-methyl-2,4-pentanediol.<sup>[2]</sup> This process is designed to improve the yield and selectivity for the desired product over its isomer, 4-methyl-1,3-pentadiene.<sup>[2]</sup>

## Experimental Protocol: Two-Step Dehydration Synthesis

### Step 1: Synthesis of 4-methyl-4-penten-2-ol

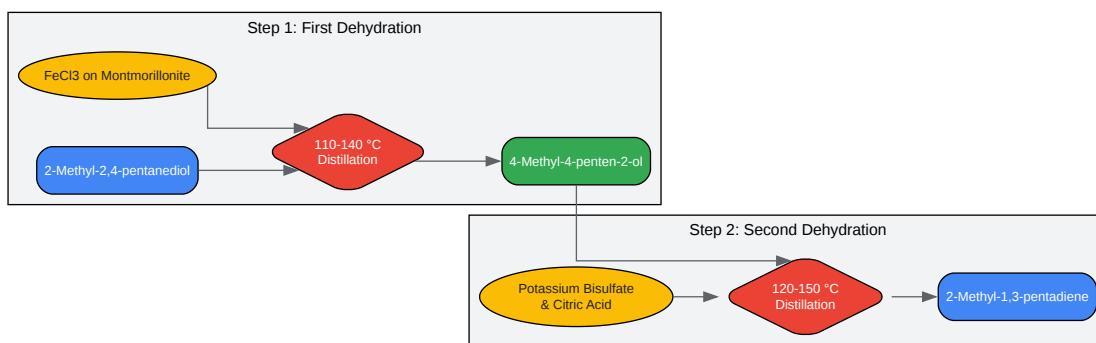
- Apparatus Setup: A 500ml three-necked flask is equipped with a stirring mechanism (e.g., magnetic stirrer), a thorn-shaped fractionating column, a condenser, and a receiving flask.

- Reaction Mixture: To the flask, add 300g of 2-methyl-2,4-pentanediol and 3g of a montmorillonite-supported ferric chloride catalyst (mass ratio of ferric chloride to montmorillonite between 0.05:1 and 0.5:1).[2]
- Reaction Conditions: The mixture is heated to a temperature of 110-140 °C with continuous stirring.[2]
- Product Collection: The product, 4-methyl-4-penten-2-ol, is distilled out of the reaction mixture as it is formed and collected in the receiving flask.
- Analysis: The purity of the collected 4-methyl-4-penten-2-ol can be analyzed by gas chromatography, with expected purity exceeding 90%.

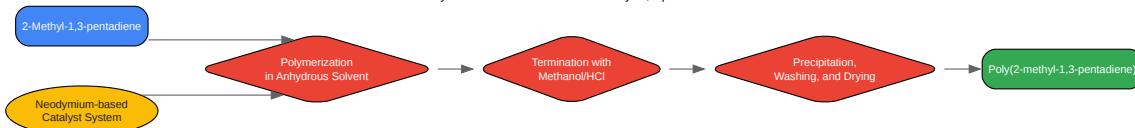
### Step 2: Synthesis of **2-Methyl-1,3-pentadiene**

- Apparatus Setup: The same apparatus as in Step 1 is used.
- Reaction Mixture: The 500ml three-necked flask is charged with 300g of the 4-methyl-4-penten-2-ol produced in Step 1 and 6g of a catalyst mixture of potassium bisulfate and citric acid (mass ratio 1:2).[2]
- Reaction Conditions: The reaction is carried out at a temperature of 120-150 °C with stirring.[2]
- Product Collection: **2-Methyl-1,3-pentadiene** is distilled from the reaction mixture as it is formed.
- Analysis and Yield: The final product's purity is determined by gas chromatography, with an expected purity of over 92%. The overall yield for this two-step process is reported to be over 80%. [2]

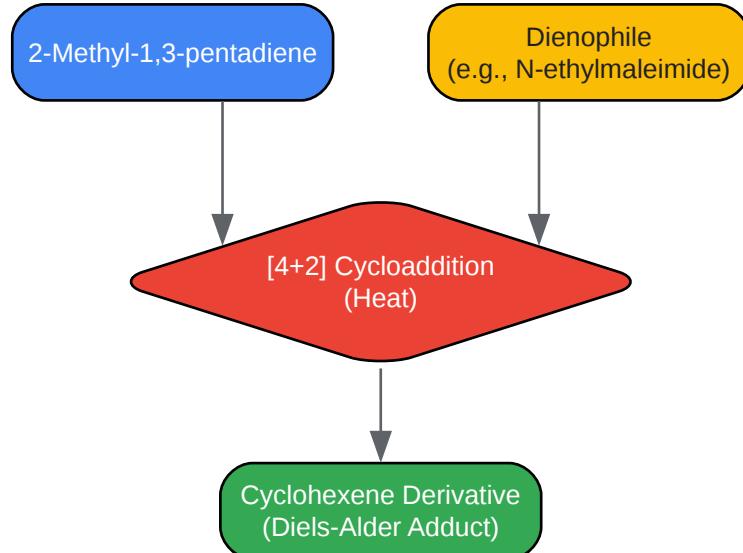
## Synthesis Workflow of 2-Methyl-1,3-pentadiene



## Polymerization Workflow of 2-Methyl-1,3-pentadiene



## Diels-Alder Reaction of 2-Methyl-1,3-pentadiene

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## References

- 1. trans-2-Methyl-1,3-pentadiene | CymitQuimica [cymitquimica.com]
- 2. CN109824466B - Method for preparing 2-methyl-1, 3-pentadiene - Google Patents [patents.google.com]
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